

# Azosulfamide (CAS 133-60-8): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Azosulfamide

Cat. No.: B1666504

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## Abstract

**Azosulfamide**, with the CAS registry number 133-60-8, is a synthetic azo dye and sulfonamide derivative. Historically, it has been recognized for its antibacterial properties, functioning through the well-established mechanism of folic acid synthesis inhibition characteristic of the sulfonamide class of drugs. More recent findings also suggest potential anticonvulsant activity. This technical guide provides a detailed overview of the chemical and physical properties of **Azosulfamide**, alongside a compilation of experimental protocols for its synthesis, purification, and biological evaluation. The document is intended to serve as a comprehensive resource for researchers and professionals engaged in drug discovery and development, offering insights into the compound's mechanism of action and analytical methodologies.

## Chemical and Physical Properties

**Azosulfamide** is a dark red, odorless, and tasteless powder.<sup>[1]</sup> It is soluble in water, forming an intense red solution, but is practically insoluble in organic solvents.<sup>[1]</sup> A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Azosulfamide**

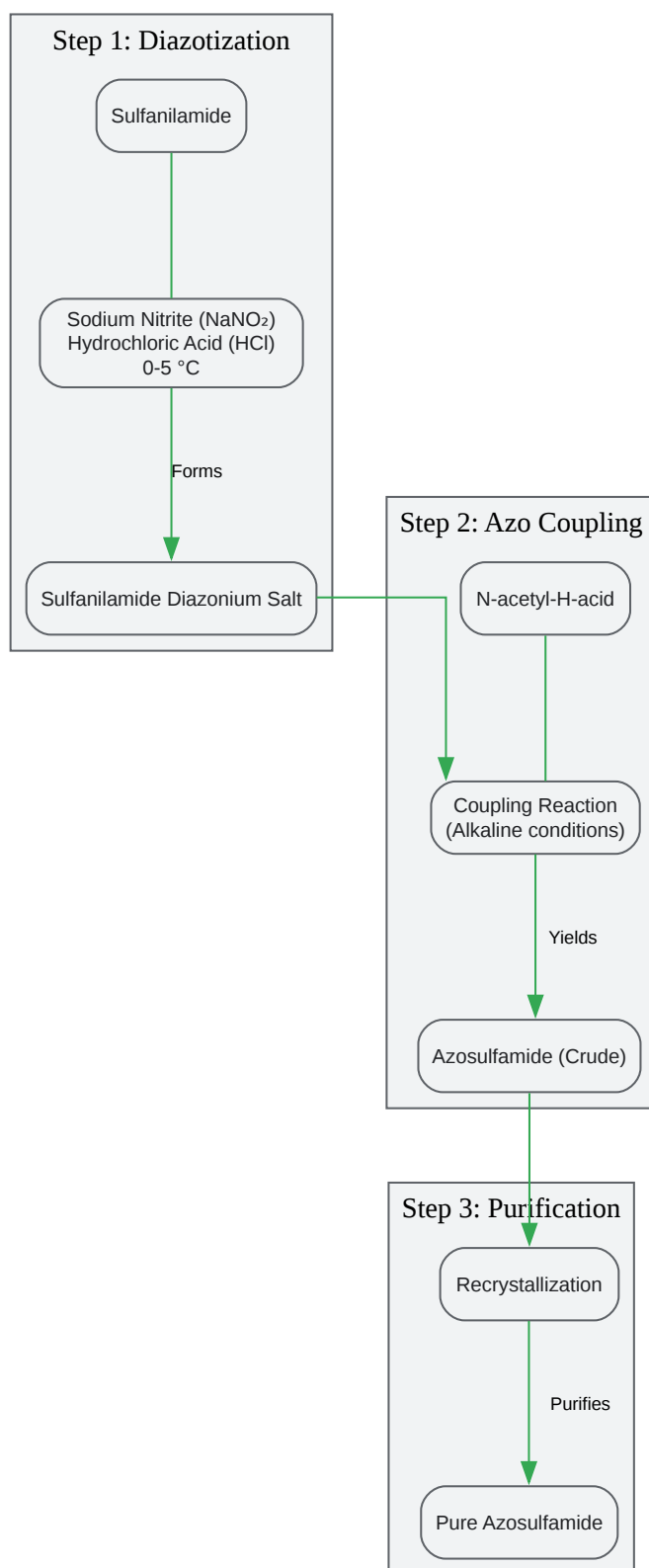
Property	Value	Source(s)
CAS Number	133-60-8	[2][3]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>10</sub> S <sub>3</sub>	[2][4]
Molecular Weight	588.50 g/mol	[5]
Appearance	Dark red powder	[1]
Solubility	Soluble in water; practically insoluble in organic solvents	[1]
Synonyms	Disodium 6-acetamido-4-hydroxy-3-((p-sulfamoylphenyl)azo)naphthalene-2,7-disulfonate	[4]

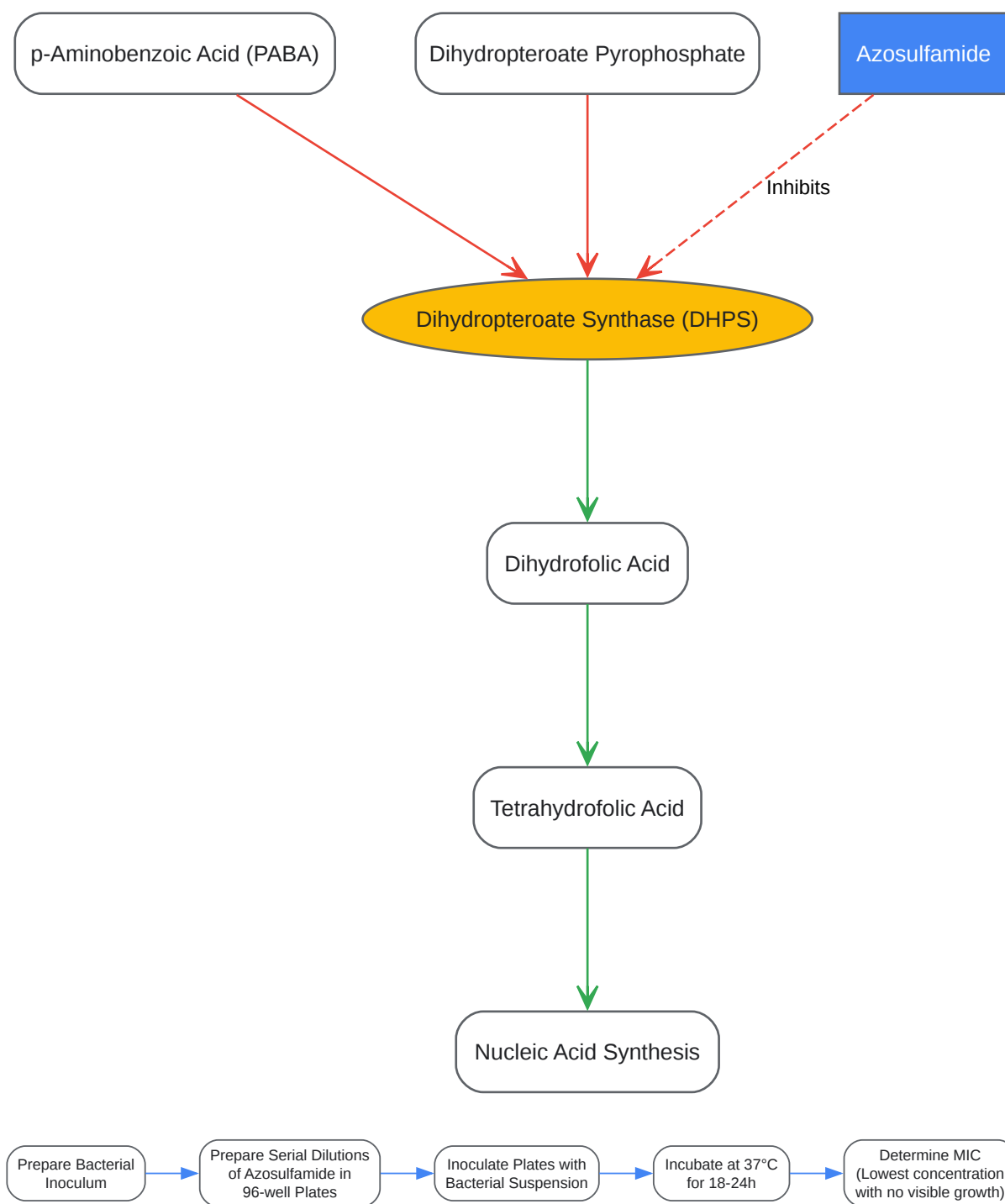
## Synthesis and Purification

While a specific, detailed synthesis protocol for **Azosulfamide** is not readily available in peer-reviewed literature, a general and well-established method for the synthesis of azo dyes and sulfonamides can be adapted. The synthesis typically involves a two-step process: diazotization of a primary aromatic amine followed by coupling with an activated aromatic compound.

## General Synthetic Workflow

The synthesis of **Azosulfamide** would logically proceed through the diazotization of sulfanilamide (p-aminobenzenesulfonamide) followed by an azo coupling reaction with N-acetyl-H-acid (6-acetamido-4-hydroxy-2,7-naphthalenedisulfonic acid).





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## References

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